

# Application Notes: Determination of Barium Concentration using Metallphthalein Indicator

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## Compound of Interest

Compound Name: Metal phthalein

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## Introduction

The accurate determination of barium concentration is crucial in various fields, including environmental monitoring, pharmaceutical analysis, and industrial quality control. This application note details a robust and reliable method for quantifying barium ions in aqueous solutions using a complexometric titration with ethylenediaminetetraacetic acid (EDTA) and the metallochromic indicator metallphthalein (also known as o-Cresolphthalein Complexone or Phthalein Purple).

This method relies on the formation of a stable, colorless complex between barium ions ( $\text{Ba}^{2+}$ ) and EDTA in an alkaline medium. Metallphthalein is used to visually identify the endpoint of the titration. In the presence of free barium ions, the indicator forms a colored complex. As EDTA is added, it preferentially chelates the barium ions. At the equivalence point, when all the barium has been complexed by EDTA, the indicator is released, resulting in a distinct color change.

## Principle of the Method

The determination of barium concentration is based on a direct complexometric titration. The reaction proceeds in a 1:1 stoichiometric ratio between barium ions and EDTA.

Reaction at the Endpoint:

Ba-Indicator (colored) + EDTA → Ba-EDTA (colorless) + Indicator (colorless or faintly colored)

The titration is performed in a solution buffered to an alkaline pH (typically 10-12.5), as the stability of the Ba-EDTA complex is pH-dependent.

## Quantitative Data Summary

The following table summarizes typical quantitative parameters for the determination of barium concentration using this method.

| Parameter               | Value   | Notes   |
|-------------------------|---|---|
| Titrant                 | 0.01 M EDTA Solution                                      | Standardized solution of disodium edetate.                                    |
| Analyte                 | 25.00 mL of Barium Chloride (BaCl <sub>2</sub> ) Solution | The concentration of this solution is to be determined.                       |
| Indicator               | 2-3 drops of Metallphthalein Solution                     | 0.5% (w/v) in ethanol or a dilute alkaline solution.                          |
| Buffer                  | Ammonia-Ammonium Chloride Buffer                          | To maintain a pH of approximately 10.   |
| Endpoint Color Change   | Pink/Violet to Colorless (or Light Gray)                  | The initial color may vary depending on the exact form of the indicator.      |
| Expected Titrant Volume | Dependent on Barium Concentration                         | For a 0.01 M BaCl <sub>2</sub> solution, the expected volume would be ~25 mL. |

## Experimental Protocols

### Preparation of Reagents

- 0.01 M EDTA Standard Solution:
  - Dry a sufficient quantity of the disodium salt of EDTA (Na<sub>2</sub>H<sub>2</sub>EDTA·2H<sub>2</sub>O) at 80°C for 2 hours.

- Accurately weigh approximately 3.7224 g of the dried salt.
- Dissolve the weighed salt in deionized water and quantitatively transfer it to a 1000 mL volumetric flask.
- Make up the volume to the mark with deionized water and mix thoroughly.
- Standardize the EDTA solution against a primary standard calcium carbonate solution.
- Barium-Containing Sample Solution:
  - Prepare a solution of the barium salt to be analyzed by accurately weighing a known amount of the substance or by diluting a stock solution.
  - The expected barium concentration should ideally be in the range of 0.005 M to 0.05 M for accurate titration.
- Ammonia-Ammonium Chloride Buffer (pH 10):
  - Dissolve 17.5 g of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) in 142 mL of concentrated ammonium hydroxide (28%  $\text{NH}_3$ ).
  - Dilute the solution to 250 mL with deionized water.
- Metallphthalein Indicator Solution (0.5% w/v):
  - Weigh 0.5 g of metallphthalein (o-Cresolphthalein Complexone) powder.
  - Dissolve the powder in 100 mL of 95% ethanol. Alternatively, the indicator can be prepared by dissolving it in a small amount of dilute sodium hydroxide and then diluting with deionized water. The solution should be stored in a tightly sealed container.

## Titration Procedure

- Pipette a 25.00 mL aliquot of the barium sample solution into a 250 mL Erlenmeyer flask.
- Add approximately 50 mL of deionized water.

- Add 2-4 mL of the ammonia-ammonium chloride buffer solution to adjust the pH to approximately 10.
- Add 2-3 drops of the metallophthalein indicator solution. The solution should turn a pink or violet color, indicating the presence of the Ba-indicator complex.
- Fill a burette with the standardized 0.01 M EDTA solution and record the initial volume.
- Titrate the barium solution with the EDTA solution under constant stirring.
- As the endpoint is approached, the color will begin to fade. Add the EDTA dropwise until the pink/violet color completely disappears, leaving a colorless or light gray solution. This is the endpoint of the titration.<sup>[1]</sup>
- Record the final volume of EDTA used.
- Repeat the titration at least two more times to ensure reproducibility.

## Calculation of Barium Concentration

The concentration of barium in the sample can be calculated using the following formula:

Molarity of  $\text{Ba}^{2+}$  (M) = (Molarity of EDTA  $\times$  Volume of EDTA used in L) / Volume of  $\text{Ba}^{2+}$  solution in L

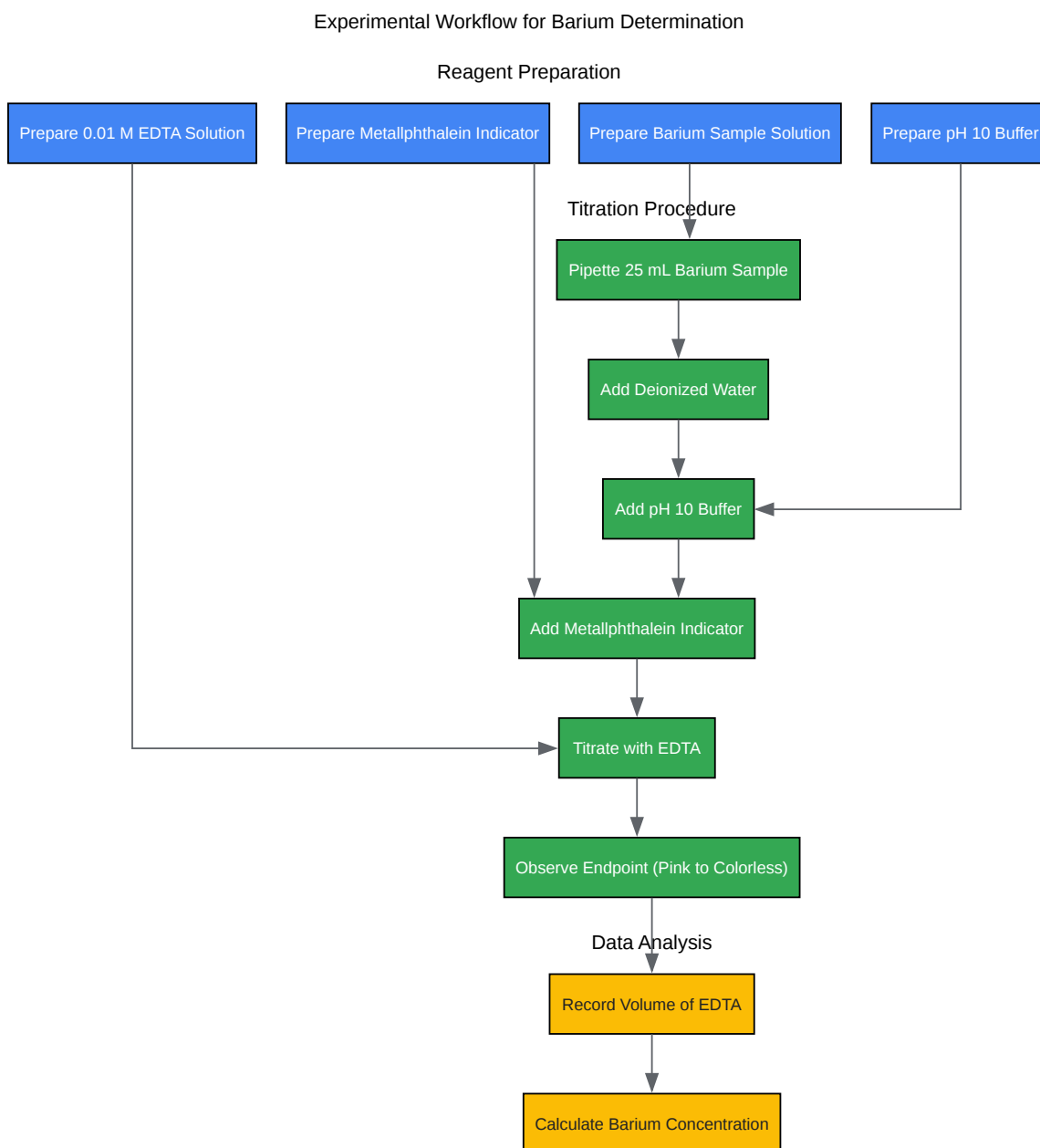
To express the concentration in mg/L (ppm):

Concentration of  $\text{Ba}^{2+}$  (mg/L) = Molarity of  $\text{Ba}^{2+}$   $\times$  Molar Mass of Barium (137.33 g/mol)  $\times$  1000 mg/g

## Interferences

Several ions can interfere with the complexometric titration of barium. These include other alkaline earth metals such as calcium and strontium, as well as heavy metals like copper, nickel, cobalt, and iron, which can also form stable complexes with EDTA.<sup>[2]</sup> Phosphate and chromate ions may also interfere by precipitating barium.<sup>[2]</sup> Masking agents or alternative analytical techniques may be necessary if these interfering ions are present in significant concentrations.

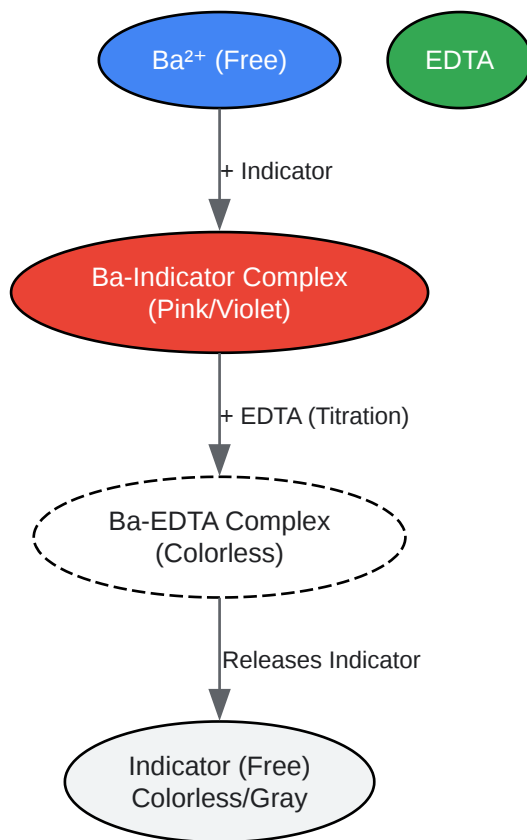
## Visualizations



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Caption: Workflow for the determination of barium concentration.

#### Chemical Reactions in Barium Titration



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Caption: Chemical pathway of the titration reaction.

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## References

- 1. Thymolphthalein indicator solution | Sigma-Aldrich [sigmaaldrich.com]
- 2. Indirect complexometric titration of barium and strontium after stepwise precipitation as sulphate from homogeneous solution - Analyst (RSC Publishing) [pubs.rsc.org]

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